

Personal Protective Equipment & Handling Guide: N-Demethylpromethazine, (R)-

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Compound of Interest

Compound Name: N-Demethylpromethazine, (R)-

CAS No.: 146565-76-6

Cat. No.: B12705864

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Executive Safety Assessment

Substance Identity: **N-Demethylpromethazine, (R)-** (Also known as Norpromethazine)

Chemical Class: Phenothiazine Derivative / Active Metabolite Primary Hazards: Skin Sensitization, Photosensitivity, CNS Depression, Aquatic Toxicity.

Operational Directive: N-Demethylpromethazine is a primary N-dealkylated metabolite of Promethazine. While often used as an analytical standard, it retains the potent biological activity of the parent phenothiazine class. Strict adherence to "No-Touch" protocols is mandatory. Phenothiazines are notorious potent skin sensitizers and photosensitizers; trivial dermal exposure can lead to chronic contact dermatitis or photo-allergic reactions.

Critical Handling Constraints:

- **Light Sensitivity:** The substance degrades and becomes more toxic upon UV exposure. All handling must occur under amber light or using amber glassware.
- **Hygroscopic Nature:** Moisture uptake alters stoichiometry. Handle in low-humidity environments (<40% RH) where possible.

Personal Protective Equipment (PPE) Matrix

This matrix is designed to prevent dermal absorption and inhalation, the two primary routes of occupational exposure for this compound.

| PPE Category | Specification | Technical Rationale |
|-----------------|---|---|
| Respiratory | N95 / P3 (Minimum) or PAPR | Prevents inhalation of airborne particulates during weighing. Phenothiazine dust is a potent respiratory irritant and CNS depressant. |
| Hand Protection | Double Nitrile Gloves (0.11 mm min) | Outer Glove: Change every 30 mins or immediately upon splash. Inner Glove: Acts as a permeation barrier. Latex is not recommended due to lower chemical resistance to organic solvents used in dissolution. |
| Eye Protection | Chemical Splash Goggles | Standard safety glasses are insufficient for powders that may become airborne. Goggles seal the ocular area from dust and vapors. |
| Body Protection | Tyvek® Lab Coat (Closed Front) | Woven cotton coats allow dust penetration. Non-woven Tyvek prevents particulate entrapment in fabric fibers. |
| Engineering | Class II Biological Safety Cabinet (BSC) or Fume Hood | Mandatory. Never handle open vials on an open bench. Airflow must be laminar to prevent powder dispersion. |

Operational Workflow: Safe Handling Protocol

The following diagram illustrates the "Zone of Safety" concept required for handling (R)-N-Demethylpromethazine. This workflow enforces a unidirectional path to prevent cross-contamination.



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Figure 1: Unidirectional workflow for handling high-potency sensitizers. Note the critical control point at the Fume Hood/BSC.

Detailed Experimental Methodology

A. Preparation of Stock Solution (10 mM)

Objective: Create a stable stock solution for analytical or biological assays while minimizing degradation.

- Environmental Setup:
 - Turn off direct overhead lab lights or use yellow UV-blocking filters.
 - Equip the balance area with an ionizing bar (anti-static gun) to prevent electrostatic scattering of the powder.
- Weighing:
 - Place a pre-tarred amber glass vial (2 mL or 4 mL) on the analytical balance inside the hood.
 - Technique: Do not use a spatula. Gently tap the source vial to transfer the solid. This "tap method" reduces physical contact and tool contamination.

- Target Mass: Calculate mass based on molecular weight (MW \approx 270.39 g/mol for free base; check if HCl salt is used, MW \approx 306.85).
- Dissolution:
 - Solvent Choice: DMSO (Dimethyl sulfoxide) or Methanol. DMSO is preferred for biological stock stability (-20°C storage).
 - Add solvent slowly down the side of the vial to wash down any adherent powder.
 - Vortex for 30 seconds. Ensure the cap is tightly sealed with Parafilm before vortexing to prevent aerosolization.
- Storage:
 - Store at -20°C.
 - Labeling: Must include "Toxic," "Light Sensitive," and date of preparation.

B. Analytical Verification (HPLC-UV)

To verify the integrity of the (R)-enantiomer (preventing racemization), use a chiral column setup.

- Column: Chiralpak AD-H or equivalent (Amylose tris(3,5-dimethylphenylcarbamate)).
- Mobile Phase: Hexane : Ethanol : Diethylamine (90 : 10 : 0.1).
- Detection: UV at 254 nm.
- Flow Rate: 1.0 mL/min.

Emergency Response & Disposal Logistics

Exposure Response[1][2][3][4][5]

- Skin Contact:

- Immediate Action: Wash with copious amounts of soap and water for 15 minutes.^[1] Do not use alcohol (ethanol/isopropanol) as this may increase dermal absorption of the phenothiazine.
- Medical: Monitor for erythema (redness) or photosensitivity reactions over the next 48 hours.
- Eye Contact:
 - Flush with saline/water for 15 minutes holding eyelids open. Seek ophthalmological evaluation immediately.

Waste Disposal Plan

Phenothiazines are toxic to aquatic life and must never be disposed of down the drain.

| Waste Stream | Contents | Disposal Method |
|--------------|--|--|
| Solid Waste | Contaminated gloves, weigh boats, paper towels, Tyvek sleeves. | High-Temperature Incineration (Hazardous Waste). Label: "Toxic Solids - Phenothiazines". |
| Liquid Waste | Stock solutions, HPLC effluent containing the substance. | Solvent Waste Stream (Non-Halogenated or Halogenated depending on solvent). Label: "Toxic Liquid - Contains Phenothiazines". |
| Sharps/Glass | Broken amber vials, pipettes. | Puncture-proof Sharps Container. |

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 71315401, rac N-Demethyl Promethazine Hydrochloride. Retrieved from [\[Link\]](#)
- National Institute for Occupational Safety and Health (NIOSH). Phenothiazine: Systemic Safety & Handling Guidelines. Centers for Disease Control and Prevention. Retrieved from

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Sources

- 1. [redox.com](https://www.redox.com) [[redox.com](https://www.redox.com)]
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